

Application Note: for In-Vivo PET Imaging of NK1 Receptors[1]

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Compound of Interest

Compound Name: GR 205171

Cat. No.: B1217763

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Introduction & Scientific Rationale

(also known as vofopitant) is a high-affinity, selective radioligand for the Neurokinin-1 (NK1) receptor. Unlike earlier generations of NK1 tracers, GR205171 exhibits a superior signal-to-noise ratio in the human brain due to its extremely low non-specific binding and high affinity ().

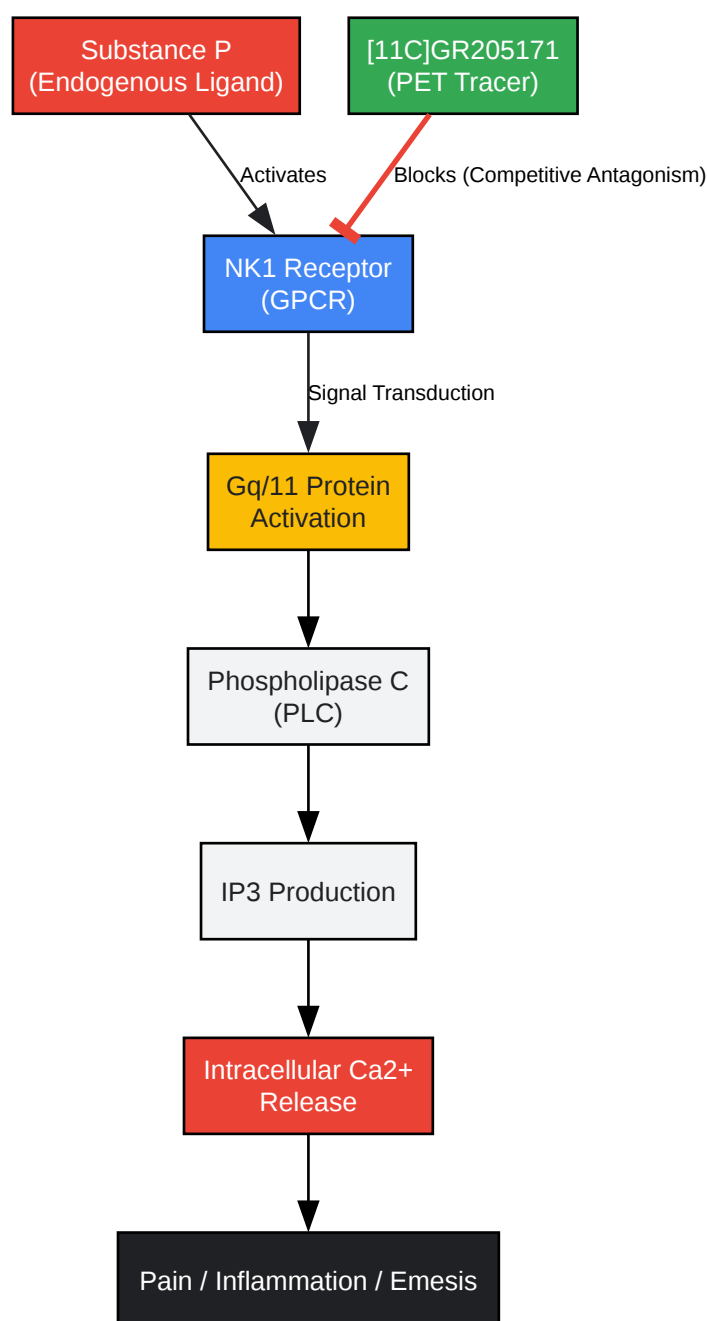
Why GR205171?

- **Target Specificity:** It targets the binding site of Substance P, the endogenous ligand involved in pain processing, depression, and emesis.
- **Kinetic Profile:** While it has slow dissociation kinetics, it reaches equilibrium within a standard 90-minute scan window in most brain regions, allowing for robust quantification using reference tissue models.
- **Clinical Relevance:** It is the gold standard for assessing NK1 receptor occupancy in drug development (e.g., for novel antidepressants or anti-emetics).

Biological Mechanism: The NK1 Pathway

The NK1 receptor is a G-protein coupled receptor (GPCR). The binding of Substance P triggers a cascade resulting in calcium mobilization and neuronal excitation. GR205171 acts as a competitive antagonist, blocking this signal transduction.

Diagram 1: NK1 Receptor Signaling & Antagonism



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Caption: Schematic of the NK1 signaling cascade. GR205171 competitively antagonizes the receptor, preventing G-protein activation and downstream calcium release.

Radiochemistry & Production Protocol

The synthesis relies on the

-methylation of the desmethyl precursor. The use of

(
) is preferred over
(
) due to its higher reactivity, which is critical given the steric hindrance often found in these precursors.

Materials

- Precursor: [ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">](#)

-desmethyl GR205171 (1.0 mg).

- Reagent:

(produced via gas-phase iodination followed by AgOTf column).

- Solvent: Dimethylformamide (DMF), anhydrous.

- Base: Cesium Carbonate (

) or Tetrabutylammonium hydroxide (TBAOH).

Synthesis Workflow (Step-by-Step)

- Precursor Preparation: Dissolve 1 mg of

-desmethyl GR205171 in 300

DMF containing 3-5 mg

- Expert Insight: Degas the precursor solution with Argon for 2 minutes before reaction. Oxidation of the phenolate anion can reduce yields.
- Trapping: Trap in the reaction vessel at room temperature.
- Reaction: Heat the vessel to 80°C for 3-5 minutes.
- Quenching: Add 1.5 mL of HPLC mobile phase to quench the reaction.
- Purification: Inject onto a semi-preparative HPLC column (e.g., chemically bonded C18).
 - Mobile Phase: Acetonitrile : 0.1M Ammonium Formate (50:50 v/v).
 - Flow Rate: 4-6 mL/min.
- Formulation: Collect the product peak (retention time approx. 8-10 mins) into water, trap on a C18 Sep-Pak, wash with water, and elute with Ethanol (1 mL) followed by Saline (9 mL) through a sterile filter (0.22 μm).

Diagram 2: Production Workflow



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Caption: Workflow from cyclotron target to final sterile vial formulation.

Quality Control Specifications

Parameter	Specification	Method
Radiochemical Purity		Analytical HPLC
Molar Activity ()		UV Absorbance (254 nm)
Residual Solvents	DMF	Gas Chromatography
pH		pH Strip/Meter
Endotoxin		LAL Test
Filter Integrity	Bubble Point	Bubble Point Tester

In-Vivo Imaging Protocol

Subject Preparation

- Fasting: 4 hours minimum (preferred to standardize metabolic state, though not strictly required for NK1).
- Pre-medication: None, unless specific drug-occupancy study design requires challenge agents.
- Positioning: Head-first supine. Restraint system (thermoplastic mask) recommended to minimize motion.

Acquisition Parameters

- Injection: Intravenous bolus of () over 20 seconds.
- Dynamic Scan: 90 minutes list-mode acquisition.
- Framing Sequence:

- sec
- sec
- sec
- min
- min (Total: 90 min)

Kinetic Modeling & Data Analysis

Quantification of NK1 receptor density (

) or Binding Potential (

) is the primary endpoint.

Region of Interest (ROI) Definition

- High Binding: Striatum (Caudate/Putamen).
- Reference Region: Cerebellum.^{[1][2]}
 - Scientific Rationale: The cerebellum has negligible NK1 receptor density, making it an ideal reference tissue for non-invasive modeling (avoiding arterial lines).

Mathematical Models

1. Simplified Reference Tissue Model (SRTM): The standard for clinical research. It assumes the non-displaceable distribution volume (

) is the same in the target and reference regions.

- Output:
(Binding Potential relative to non-displaceable uptake).

2. Two-Tissue Compartment Model (2TCM): Used only if arterial blood sampling is performed.

- Output:

(Total Volume of Distribution).

- Note:

kinetics are relatively slow; 90-minute scans are mandatory to ensure stable estimation of (dissociation).

Interpretation

- Healthy Control: High uptake in Striatum > Frontal Cortex > Occipital Cortex.
- Blockade (Drug Study): A reduction in

correlates with receptor occupancy.

References

- Synthesis & Protocol Validation: Zhang, M.R., et al. (2007). An improved reliable labeling protocol of [11C]GR205171. *Journal of Nuclear Medicine*.
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- Clinical Application (Depression/Emesis): Hietala, J., et al. (2005). Visualization of NK1 receptor occupancy in human brain by PET. *European Journal of Nuclear Medicine and Molecular Imaging*.
- Receptor Distribution: Rupniak, N.M., et al. (1996). GR205171: a novel antagonist with high affinity for the tachykinin NK1 receptor. *Neuropharmacology*.

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Sources

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- [2. Kinetic modeling and parameter estimation of TSPO PET imaging in the human brain - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- To cite this document: BenchChem. [Application Note: for In-Vivo PET Imaging of NK1 Receptors[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1217763/docs#application-note-for-in-vivo-pet-imaging-of-nk1-receptors-1\]](https://www.benchchem.com/product/b1217763/docs#application-note-for-in-vivo-pet-imaging-of-nk1-receptors-1)

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